

# The Discovery and History of Furylacrylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Furylacrylic acid*

Cat. No.: B7790982

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## Introduction

**Furylacrylic acid**, a furan derivative with the chemical formula  $C_7H_6O_3$ , has been a compound of interest in organic synthesis and medicinal chemistry for over a century.<sup>[1]</sup> Characterized by a furan ring attached to an acrylic acid moiety, this molecule serves as a versatile building block for more complex chemical structures, including pharmaceuticals and polymers. This technical guide provides an in-depth exploration of the discovery, historical synthesis, and known biological interactions of **furylacrylic acid**, presenting key data in a structured format for researchers and drug development professionals.

## Physicochemical Properties

**Furylacrylic acid** is a crystalline solid, appearing as pale yellow to brown needles or powder.

<sup>[1]</sup> It is soluble in various organic solvents and moderately soluble in water.

Property	Value
IUPAC Name	3-(furan-2-yl)prop-2-enoic acid
CAS Number	539-47-9
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>
Molecular Weight	138.12 g/mol
Melting Point	139-141 °C
Boiling Point	286 °C

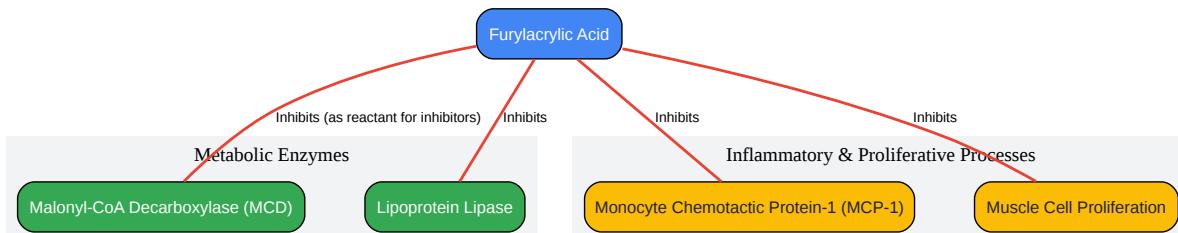
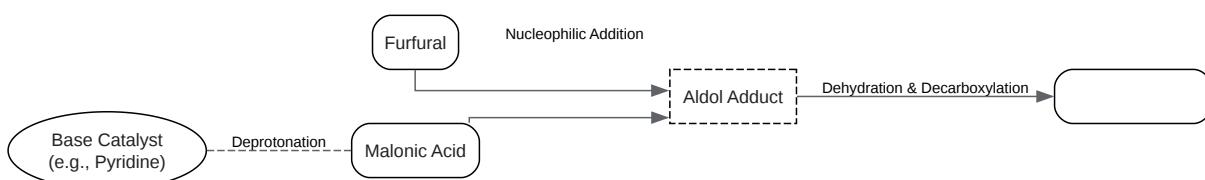
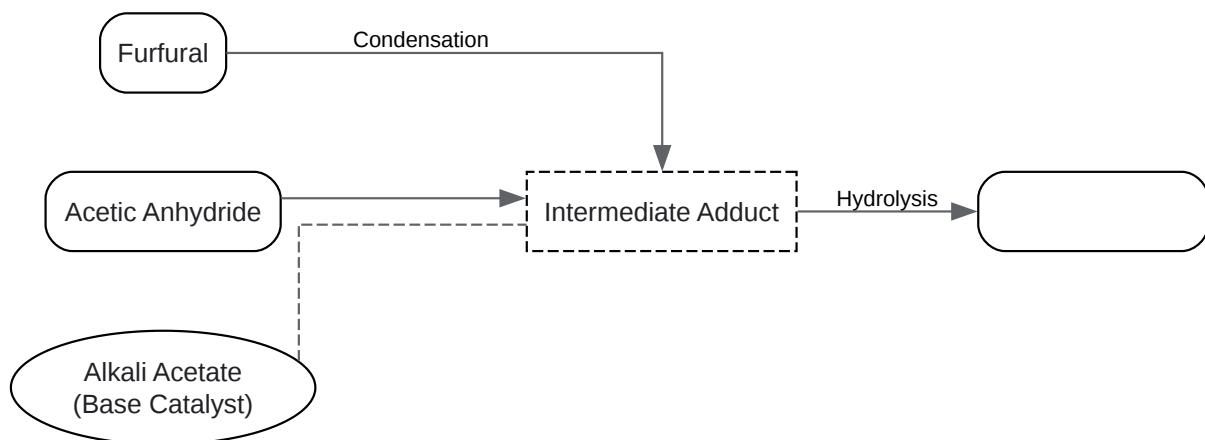
## Historical Discovery and Synthesis

While the broader field of furan chemistry dates back to the late 18th century, the first synthesis of **furylacrylic acid** is attributed to the pioneering work of English chemist William Henry Perkin in 1877.<sup>[2][3]</sup> Perkin's synthesis utilized what is now known as the Perkin reaction, a method for the production of  $\alpha,\beta$ -unsaturated aromatic acids.<sup>[2][3]</sup>

Historically, two primary methods have been established for the synthesis of **furylacrylic acid**: the Perkin reaction and the Knoevenagel condensation.

## The Perkin Reaction: The Genesis of Furylacrylic Acid

The seminal synthesis of **furylacrylic acid** was achieved through the Perkin reaction, which involves the aldol condensation of an aromatic aldehyde with an acid anhydride in the presence of an alkali salt of the acid.<sup>[2][3]</sup> In the case of **furylacrylic acid**, furfural (an aromatic aldehyde derived from biomass) is reacted with acetic anhydride and an alkali acetate.<sup>[4]</sup>



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## References

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